

Comprehensive Guide to the Structure Elucidation of 2,4,6-Tribromo-3-methylaniline

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Compound of Interest

Compound Name: 3-Methyl-2,4,6-tribromoaniline

CAS No.: 71642-16-5

Cat. No.: B1597421

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Executive Summary

The precise structural characterization of halogenated aniline derivatives is a critical quality attribute (CQA) in the synthesis of pharmaceutical intermediates and high-performance polymers. This guide details the structure elucidation of 2,4,6-tribromo-3-methylaniline (CAS: 71642-16-5), the exhaustive bromination product of m-toluidine.

Correctly identifying this specific regioisomer is essential because incomplete bromination or regiochemical scrambling can lead to impurities (e.g., 2,4-dibromo or 2,6-dibromo analogs) that possess distinct toxicological profiles and reactivity. This document outlines a self-validating analytical workflow combining theoretical regiochemistry, Mass Spectrometry (MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.

Synthetic Context & Theoretical Regiochemistry

To validate the structure, one must first understand the mechanistic causality of its formation. The synthesis involves the electrophilic aromatic substitution (EAS) of m-toluidine (3-methylaniline) with bromine.

Synergistic Directing Effects

The regioselectivity is governed by the interplay between the amino (

) and methyl (

) groups.

- Amino Group (

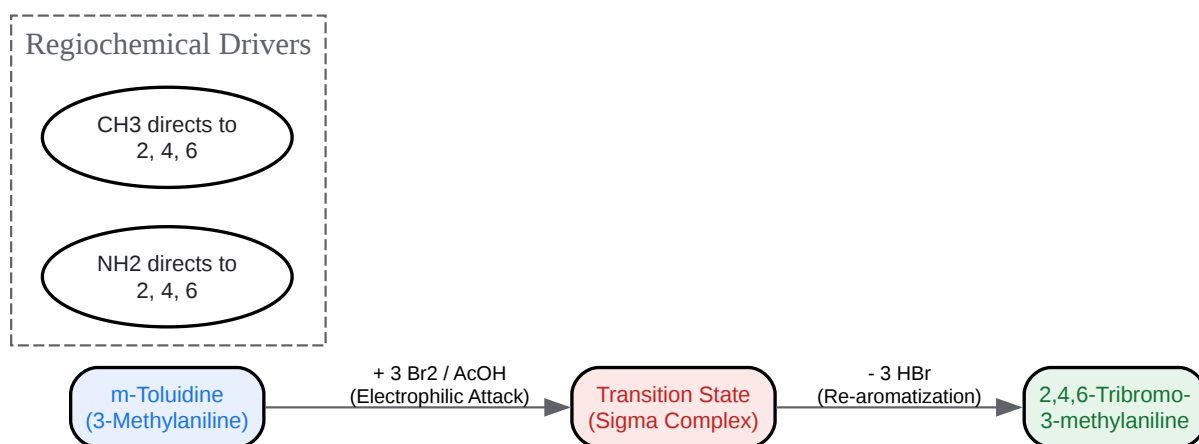
at C1): A strong activating group, directing electrophiles to the ortho (C2, C6) and para (C4) positions.

- Methyl Group (

at C3): A weak activating group. Relative to C3, its ortho positions are C2 and C4, and its para position is C6.

Conclusion: Both groups direct incoming bromine electrophiles to the same three carbons (C2, C4, and C6). This synergistic effect makes the formation of the 2,4,6-tribromo isomer thermodynamically and kinetically favored over other isomers.

Visualization: Reaction Pathway



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Figure 1: Synergistic directing effects of Amino and Methyl groups leading to the 2,4,6-substitution pattern.^{[1][2]}

Analytical Strategy: The Elucidation Workflow

The following workflow ensures a definitive structural assignment, ruling out partially brominated impurities (e.g., dibromo species) or regioisomers.

Table 1: Analytical Matrix

Technique	Primary Purpose	Key Evidence Sought
HR-MS	Molecular Formula Validation	Exact mass ~343.84 Da; Isotope pattern 1:3:3:1.
¹ H NMR	Symmetry & Substitution	Single aromatic proton (singlet). Absence of coupling indicates isolated proton.
¹³ C NMR	Carbon Skeleton	7 distinct carbon signals.
IR	Functional Group Check	Primary amine doublet; C-Br stretch.
Melting Point	Physical Constant	101–102 °C (Literature match).

Spectroscopic Characterization (Deep Dive)

Mass Spectrometry (MS)

The presence of three bromine atoms provides a unique spectral fingerprint due to the natural abundance of

and

isotopes (approx. 1:1 ratio).

- Molecular Ion (): ~341-347 region.
- Isotope Pattern: For a molecule with 3 Bromines (

), the intensity ratio of peaks

follows the expansion of

, resulting in a 1:3:3:1 ratio.

- Observation: If the spectrum shows a 1:2:1 pattern, the sample is likely the dibromo impurity. A 1:1 pattern indicates a monobromo impurity.

Proton NMR (¹H NMR)

This is the definitive tool for structural proof.

- Solvent:

or

.

- The "Smoking Gun" Signal: The C5 proton.

- Because positions 2, 4, and 6 are substituted with Bromine, and position 3 has a Methyl group, only position 5 retains a hydrogen atom.

- Multiplicity: Singlet (

).

- Reasoning: The proton at C5 has no adjacent neighbors (C4 has Br, C6 has Br).

Therefore, no

(vicinal) coupling is possible.

- Shift:

7.0 – 7.5 ppm (Deshielded by adjacent Br atoms).

- Methyl Group:

- Signal: Singlet (

, 3H).

- Shift:

2.4 – 2.6 ppm. (Slightly downfield from typical toluene methyl due to ortho-Br effect).

- Amine Group:

- Signal: Broad singlet (

, 2H).

- Shift:

4.0 – 5.5 ppm (Variable depending on concentration and solvent).

Carbon NMR (¹³C NMR)

The structure possesses no internal plane of symmetry that makes carbons equivalent, resulting in 7 distinct signals:

- C1 (C-NH₂): Deshielded, ~140-145 ppm.
- C3 (C-Me): Quaternary, ~135-140 ppm.
- C5 (C-H): Methine, ~130-135 ppm (High intensity in DEPT).
- C2, C4, C6 (C-Br): Three distinct quaternary signals in the ~105-120 ppm range.
- C-Methyl: ~20-25 ppm.

Experimental Protocol: Synthesis & Purification

This protocol is designed to maximize the yield of the tribromo product while suppressing under-brominated impurities.

Safety Note: Bromine is highly corrosive and toxic.^[3] Work in a fume hood.

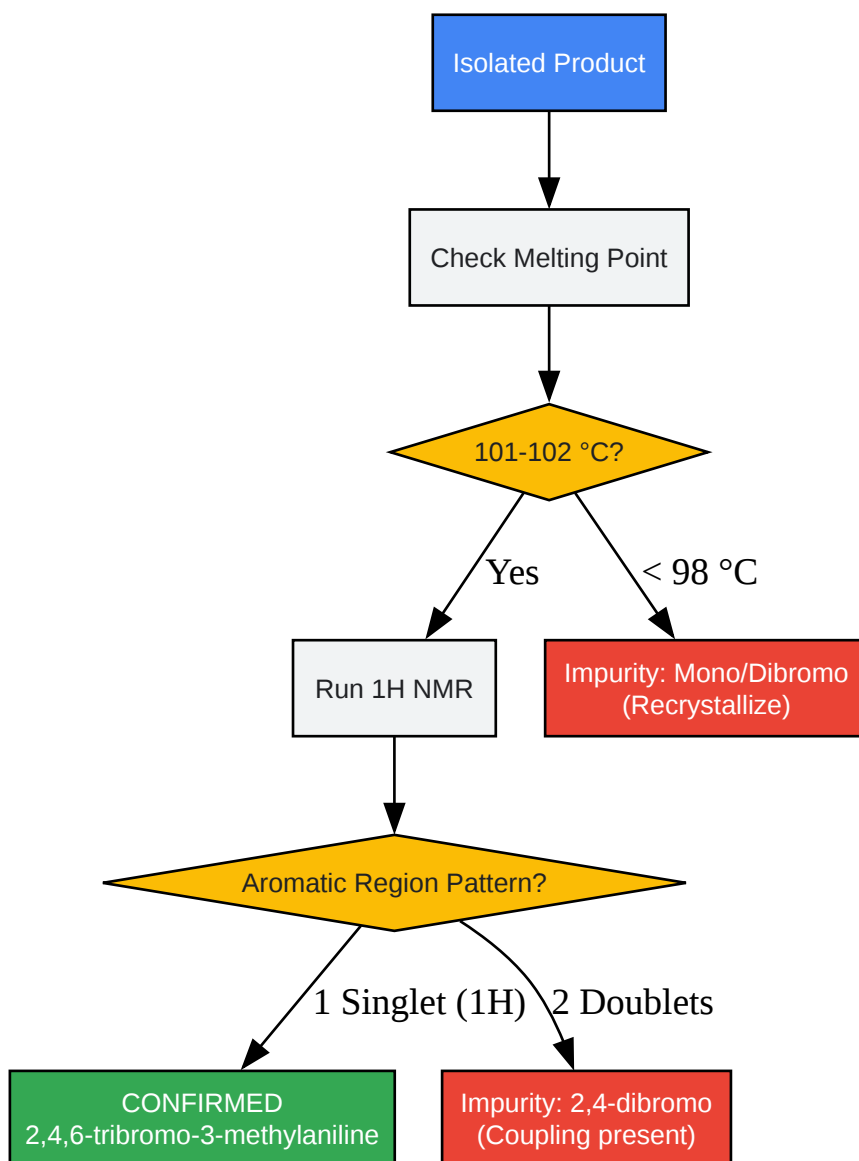
Step-by-Step Methodology

- Preparation:
 - Dissolve m-toluidine (5.0 g, 46.7 mmol) in glacial acetic acid (20 mL) in a round-bottom flask.
 - Prepare a solution of Bromine (7.5 mL, ~146 mmol, 3.1 eq) in glacial acetic acid (20 mL).
Note: A slight excess (3.1 eq) ensures exhaustive bromination.
- Addition:
 - Cool the amine solution to 0–5 °C using an ice bath.
 - Add the bromine solution dropwise over 30 minutes. The reaction is exothermic.^[4]
 - Observation: A yellow/orange precipitate will form immediately.
- Reaction:
 - Allow the mixture to warm to room temperature and stir for 2 hours.
 - Checkpoint: The persistence of a reddish-brown color indicates excess bromine (desired).
- Quenching & Workup:
 - Pour the reaction mixture into ice-cold water (200 mL) containing sodium bisulfite (NaHSO₃).
 - Mechanism:^{[2][4][5]} Bisulfite neutralizes excess bromine (), turning the solution from orange to colorless/white.
- Purification:
 - Filter the white solid.
 - Recrystallization: Dissolve the crude solid in hot Ethanol (95%). Allow to cool slowly.
 - Filter the purified needles.

- Validation:
 - Dry the product and measure the melting point.
 - Target Range: 101–102 °C [1, 2].[6]

Logic Flow for Quality Control

Use this decision tree to troubleshoot synthesis outcomes.



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Figure 2: Quality Control Decision Tree for Structural Verification.

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